

A Comprehensive Technical Guide to Diallyldimethylammonium Chloride: Properties, Safety, and Handling

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Compound of Interest

Compound Name: Diallyldimethylammonium chloride

Cat. No.: B1216736

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Introduction

Diallyldimethylammonium chloride (DADMAC) is a quaternary ammonium salt with the chemical formula $C_8H_{16}NCl$.^{[1][2]} It is a versatile cationic monomer widely used in various industrial and research applications due to its high charge density and water solubility.^[3] This guide provides an in-depth overview of DADMAC, focusing on its chemical properties, safety data, and handling protocols to ensure its safe and effective use in a laboratory setting.

Chemical and Physical Properties

DADMAC is typically supplied as a solid or an aqueous solution.^[4] The solid form is a white to pale yellow powder.^[1] Key physical and chemical properties are summarized in the table below for easy reference.

Property	Value	Source
CAS Number	7398-69-8	[1][2]
EC Number	230-993-8	[2]
Molecular Formula	C8H16ClN	[1][2]
Molecular Weight	161.67 g/mol	[1][2]
Appearance	White to pale yellow powder	[1]
Melting Point	140-148 °C	[1]
Solubility	Miscible in water	[5]
Log Kow (LogP)	-2.49 (Estimated)	[5]
Autoignition Temperature	>200 °C	[5]

Safety Data Sheet Summary

A thorough understanding of the hazards associated with a chemical is paramount for safe handling. The following tables summarize the key safety information for

Diallyldimethylammonium chloride based on available Safety Data Sheets (SDS).

Hazard Identification and Classification

Hazard Statement	Classification	Source
Acute Oral Toxicity	LD50 Oral - Rat - 3,093 mg/kg	[6]
Acute Dermal Toxicity	LD0 Dermal - Rat - 3,247 mg/kg	[6]
Skin Corrosion/Irritation	Can produce chemical burns	[7]
Serious Eye Damage/Irritation	Causes severe eye damage; risk of serious damage to eyes	[7]
Aquatic Toxicity	Very toxic to aquatic organisms	[7]

Note: Hazard classifications can vary between suppliers and concentrations. Always refer to the specific SDS for the product in use.

First Aid Measures

Exposure Route	First Aid Protocol	Source
Inhalation	Move person into fresh air. If not breathing, give artificial respiration. Consult a physician.	[6]
Skin Contact	Wash off with soap and plenty of water. Consult a physician.	[6]
Eye Contact	Flush eyes with water as a precaution. In case of persistent irritation, consult a physician.	[6]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.	[6]

Fire-Fighting and Accidental Release Measures

Measure	Protocol	Source
Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical or carbon dioxide.	[6]
Personal Precautions for Spills	Use personal protective equipment. Avoid dust formation. Avoid breathing vapors, mist, gas or dust. Ensure adequate ventilation.	[6][8]
Environmental Precautions	Prevent further leakage or spillage if safe to do so. Do not let product enter drains.	[6][8]
Containment and Cleaning Up	Pick up and arrange disposal without creating dust. Sweep up and shovel. Keep in suitable, closed containers for disposal.	[6][8]

Experimental Protocols: Polymerization of DADMAC

One of the primary applications of DADMAC is in the synthesis of poly(**diallyldimethylammonium chloride**) (PDADMAC), a cationic polyelectrolyte used as a flocculant in water treatment. A general laboratory-scale protocol for the free-radical polymerization of DADMAC is outlined below.

Objective: To synthesize PDADMAC from DADMAC monomer.

Materials:

- **Diallyldimethylammonium chloride** (DADMAC) solution (e.g., 65% in water)
- Initiator (e.g., ammonium persulfate)
- Deionized water

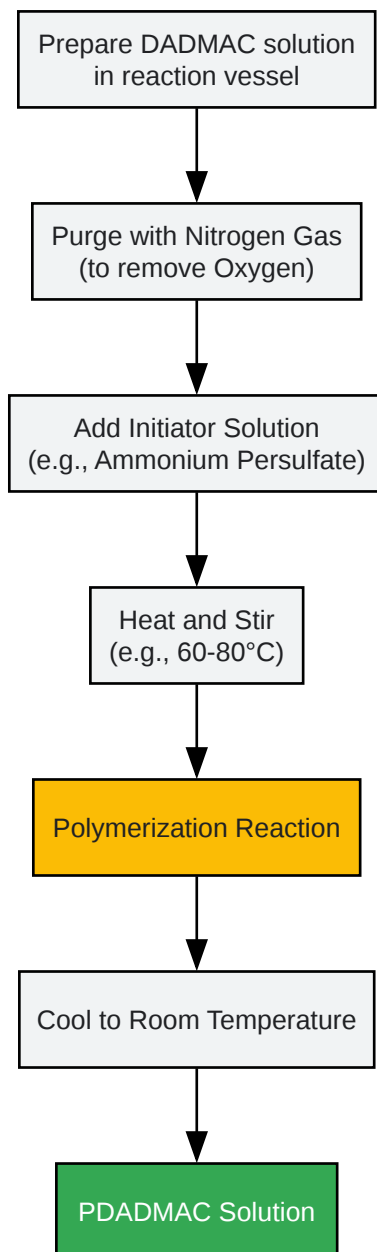
- Nitrogen gas
- Reaction vessel with a stirrer, condenser, and nitrogen inlet

Methodology:

- A solution of DADMAC in deionized water is prepared in the reaction vessel.
- The solution is purged with nitrogen gas for at least 30 minutes to remove dissolved oxygen, which can inhibit polymerization.
- The initiator is dissolved in a small amount of deionized water and added to the reaction vessel.
- The reaction mixture is heated to a specific temperature (e.g., 60-80 °C) and stirred continuously.
- The polymerization is allowed to proceed for a set period (e.g., 2-4 hours).
- The resulting polymer solution is then cooled to room temperature.

The following diagram illustrates the general workflow for this experimental procedure.

Experimental Workflow: Synthesis of PDADMAC

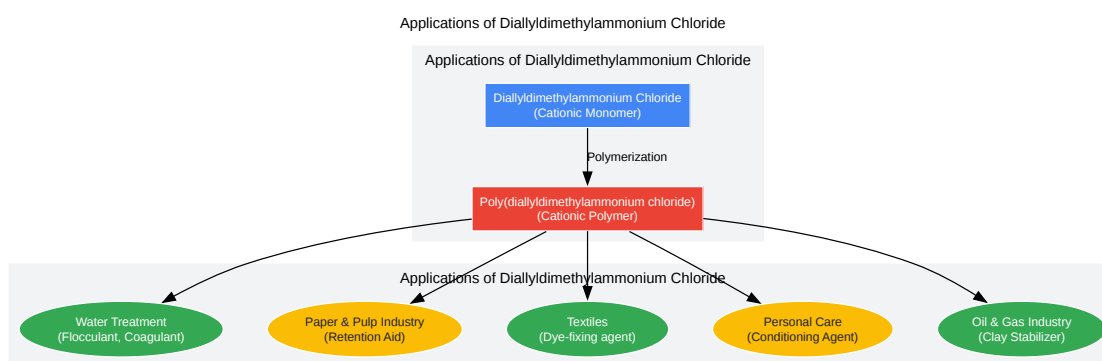


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Caption: A flowchart of the key steps in the synthesis of Poly(DADMAC).

Applications and Logical Relationships

DADMAC and its polymer, PDADMAC, have a wide range of applications stemming from their cationic nature. The positive charge allows for effective interaction with negatively charged particles.



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Caption: Relationship between DADMAC, PDADMAC, and its major applications.

Conclusion

Diallyldimethylammonium chloride is a valuable chemical with significant industrial and research applications. A comprehensive understanding of its properties and adherence to strict safety protocols are essential for its handling. This guide provides a foundational overview to support researchers, scientists, and drug development professionals in the safe and effective use of this compound. Always consult the specific Safety Data Sheet provided by the manufacturer before use and wear appropriate personal protective equipment.

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